

# Safe Disposal of HSK0935: A Procedural Guide

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## Compound of Interest

Compound Name: HSK0935

Cat. No.: B607982

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential safety and logistical information for the proper disposal of **HSK0935**, a potent and highly selective SGLT2 inhibitor.[1] Adherence to these procedures is critical due to the compound's hazardous characteristics.

## Hazard Profile and Regulatory Information

**HSK0935** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[2] It is imperative to prevent its release into the environment.[2] The following table summarizes the key hazard information for **HSK0935**.

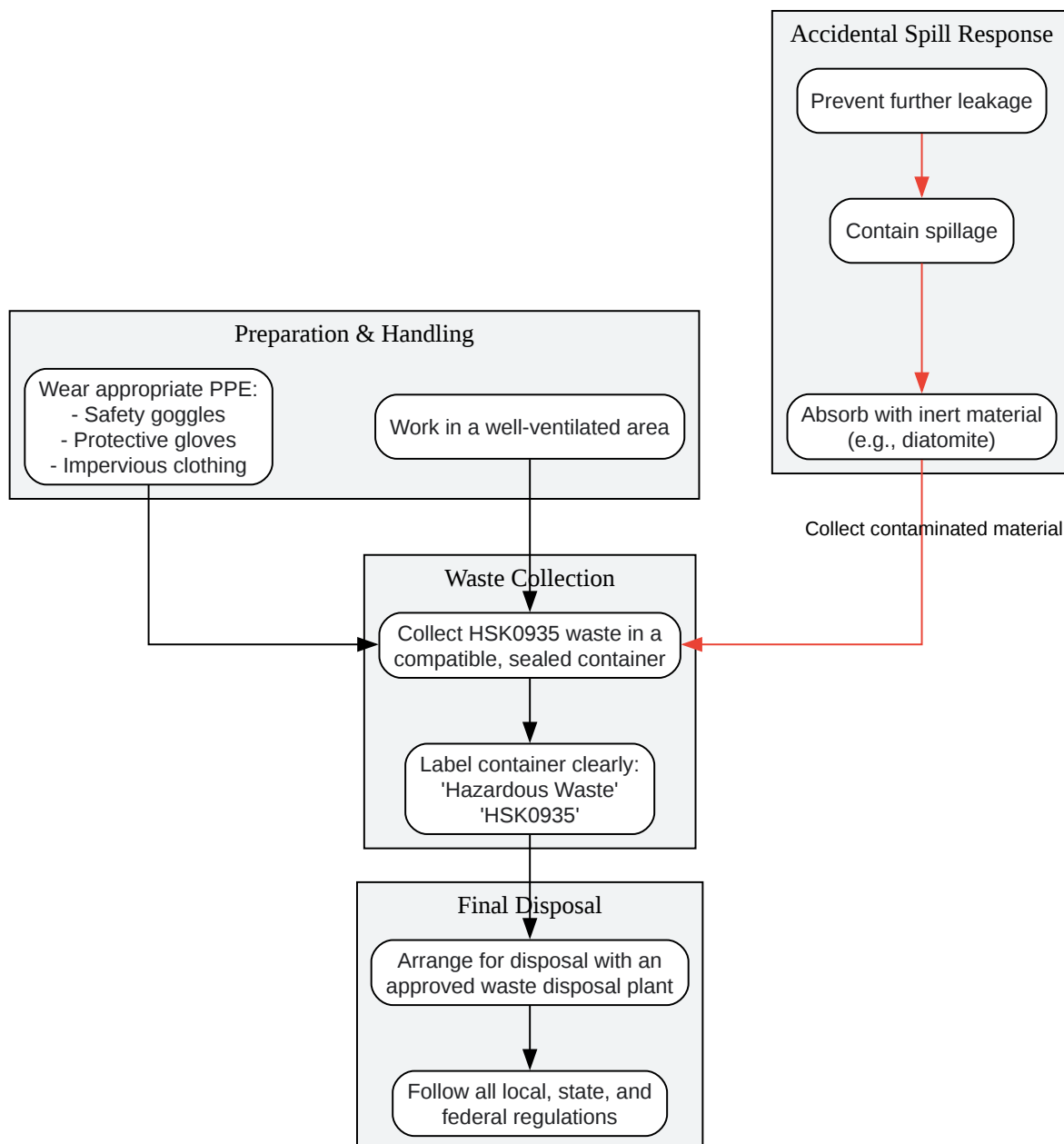
Hazard Classification	GHS Hazard Statement	Precautionary Statement Codes
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	P264, P270, P301 + P312, P330, P501
Acute Aquatic Toxicity (Category 1)	H400: Very toxic to aquatic life	P273, P391, P501
Chronic Aquatic Toxicity (Category 1)	H410: Very toxic to aquatic life with long lasting effects	P273, P391, P501

## Experimental Protocols

Currently, no specific experimental protocols for the disposal of **HSK0935** are publicly available. The disposal procedure is dictated by the general guidelines for hazardous chemical waste.

## Disposal Workflow

The following diagram outlines the step-by-step procedure for the safe disposal of **HSK0935**.



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## References

- 1. HSK0935 (HSK-0935; HSK 0935) Datasheet DC Chemicals [dcchemicals.com]
- 2. HSK0935 (HSK-0935; HSK 0935)|1638851-44-1|MSDS [dcchemicals.com]
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